

Personal protective equipment for handling Boron triiodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boron triiodide*

Cat. No.: *B077602*

[Get Quote](#)

Essential Safety and Handling of Boron Triiodide

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of reactive chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Boron triiodide** (Bi_3), a highly reactive Lewis acid. Adherence to these protocols is critical to mitigate risks and ensure a safe laboratory environment.

Physicochemical and Hazard Data

Boron triiodide is a colorless to reddish crystalline solid that is highly sensitive to moisture and light.^{[1][2]} It reacts violently with water to form boric acid and hydroiodic acid.^{[1][3]} This reactivity underscores the necessity for stringent handling procedures.

Property	Value	Citations
Chemical Formula	BI_3	[1] [4]
Molar Mass	391.52 g/mol	[1] [4]
Appearance	Colorless to pink/red crystalline powder	[3] [5]
Melting Point	49.9 °C (121.8 °F)	[1]
Boiling Point	210 °C (410 °F)	[1] [6]
Density	3.35 g/cm³	[1] [4]
Solubility	Soluble in carbon disulfide, benzene, chloroform, and carbon tetrachloride. Reacts with water.	[1] [3]
Primary Hazards	Corrosive, causes severe skin burns and eye damage, reacts violently with water, toxic if swallowed or inhaled.	[5] [7]
GHS Hazard Statements	H314: Causes severe skin burns and eye damage.	[7] [8]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against the hazards associated with **Boron triiodide**. The following PPE is mandatory when handling this compound:

PPE Category	Specification	Citations
Eye/Face Protection	Chemical splash goggles and a face shield are required.	[5][8]
Skin Protection	- Chemical-resistant gloves (nitrile gloves are recommended; consider double-gloving). - Flame-resistant lab coat, fully buttoned. - Full-length pants and closed-toe shoes.	[5][9]
Respiratory Protection	A NIOSH/MSHA approved respirator should be used if exposure limits are exceeded or if irritation is experienced. All work should be conducted in a certified chemical fume hood.	[5][9]

Operational Plan for Handling Boron Triiodide

A step-by-step approach to handling **Boron triiodide** is crucial for maintaining a safe operational workflow.

1. Preparation:

- Ensure a certified chemical fume hood is operational.[5]
- An eyewash station and safety shower must be readily accessible.[5]
- All glassware and equipment must be scrupulously dried to prevent any contact with moisture.[2]
- Work must be conducted under an inert atmosphere, such as nitrogen or argon.[2]

2. Handling:

- Do not handle **Boron triiodide** outside of a chemical fume hood.[5]

- Avoid the formation of dust during handling.[8]
- Prevent contact with skin, eyes, and clothing.[10]
- Do not breathe dust or vapors.[7]

3. Storage:

- Store in a cool, dry, and well-ventilated area designated for corrosive materials.[5][10]
- Keep the container tightly closed.[8]
- Store under an inert atmosphere.[5]
- Keep away from incompatible materials, especially water and oxidizing agents.[3][10]

Emergency First Aid Procedures

In the event of exposure to **Boron triiodide**, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure	Citations
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[5]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5] [8]

Disposal Plan

Proper disposal of **Boron triiodide** and its contaminated materials is essential to prevent environmental contamination and ensure safety.


- Waste Classification: **Boron triiodide** waste is classified as hazardous waste.[\[11\]](#)
- Disposal of Unused Product: Unused **Boron triiodide** should be disposed of through a licensed professional waste disposal service.[\[12\]](#) One method involves dissolving the

material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[8][12]

- Contaminated Materials: Any materials, such as gloves, filter paper, or containers that have come into contact with **Boron triiodide**, must be treated as hazardous waste and disposed of accordingly.[8]
- Spill Cleanup: In the event of a spill, evacuate the area. Wearing full PPE, including a self-contained breathing apparatus, sweep or vacuum the material into a suitable, dry, and labeled disposal container. Do not use water for cleanup.[5]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Boron triiodide**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Boron triiodide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boron triiodide - Wikipedia [en.wikipedia.org]
- 2. Boron Triiodide | High-Purity Reagent for Research [benchchem.com]
- 3. guidechem.com [guidechem.com]
- 4. echemi.com [echemi.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. nbinno.com [nbinno.com]
- 7. echemi.com [echemi.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. purdue.edu [purdue.edu]
- 10. fishersci.com [fishersci.com]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. americanelements.com [americanelements.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Boron triiodide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077602#personal-protective-equipment-for-handling-boron-triiodide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com